

Essential Safety and Operational Guidance for Handling 2-Methoxyphenylacetic Acid

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Compound of Interest

Compound Name: 2-Methoxyphenylacetic acid

Cat. No.: B139654

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **2-Methoxyphenylacetic acid**, including personal protective equipment (PPE), procedural guidance, and disposal plans.

Hazard Identification and Personal Protective Equipment

2-Methoxyphenylacetic acid is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Adherence to proper safety protocols is crucial to minimize exposure and ensure a safe laboratory environment. The recommended personal protective equipment is detailed below.

Protection Type	Equipment Specification	Regulatory Standards
Eye and Face Protection	Chemical safety goggles or glasses. A face shield is also recommended.[1]	OSHA 29 CFR 1910.133, European Standard EN166[1][4]
Hand Protection	Appropriate protective gloves.	OSHA 29 CFR 1910.138[1]
Skin and Body Protection	Suitable protective clothing, such as a lab coat, to prevent skin exposure.[1][2][5]	-
Respiratory Protection	A NIOSH or European Standard EN 149 approved respirator is necessary in cases of inadequate ventilation or when dust is generated.[1][2][4]	OSHA 29 CFR 1910.134, European Standard EN 149[1][4]

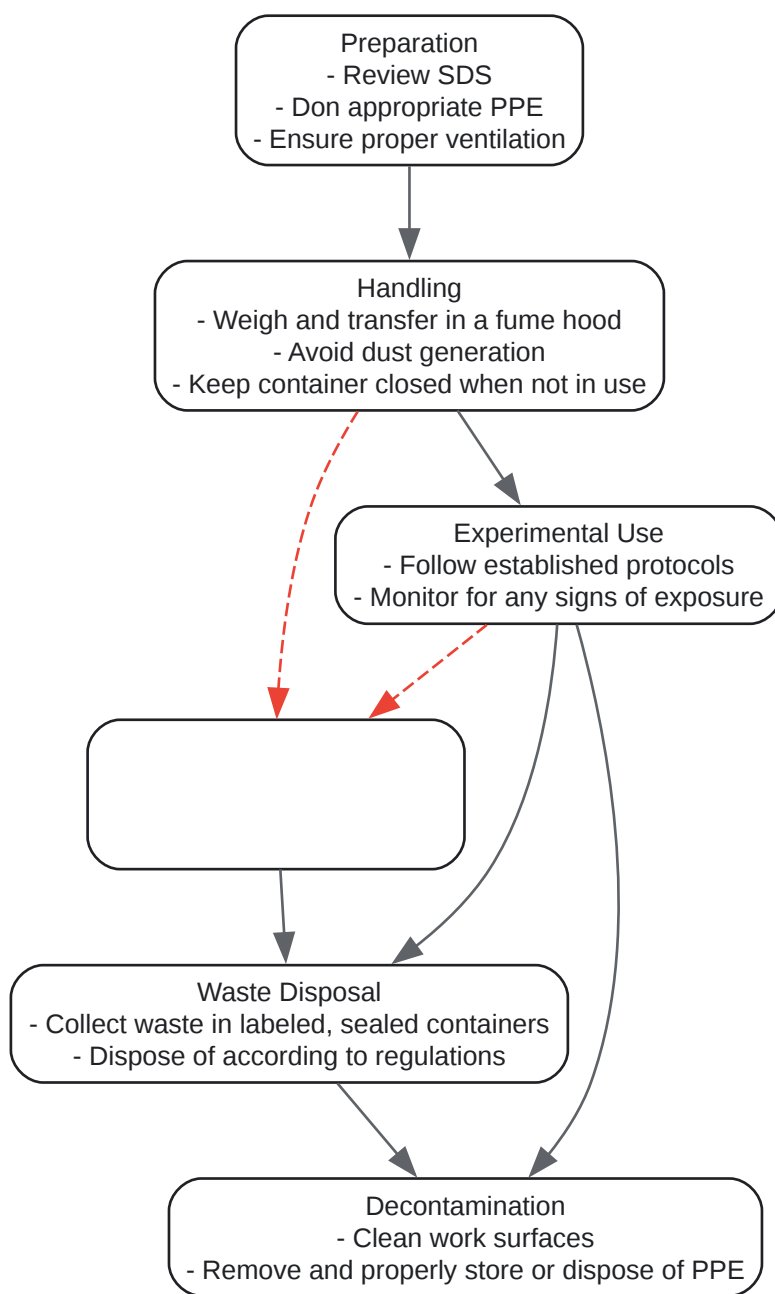
Engineering Controls and Work Practices

To further mitigate risks, the following engineering controls and work practices should be implemented:

Control/Practice	Description
Ventilation	Work should be conducted in a well-ventilated area.[4] The use of a fume hood or other appropriate exhaust ventilation is recommended where dust may be formed.[2][5]
Safety Stations	Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[1]
Hygiene	Wash hands thoroughly after handling the substance and before breaks or at the end of the workday.[1][2][4] Do not eat, drink, or smoke in the work area.[1]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][4] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[1]

Procedural Workflow for Handling 2-Methoxyphenylacetic Acid

The following diagram outlines the standard operating procedure for the safe handling of **2-Methoxyphenylacetic acid** from preparation to disposal.



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Workflow for Safe Handling of **2-Methoxyphenylacetic Acid**

Emergency and Disposal Procedures

In the event of an emergency or the need for disposal, the following steps should be taken.

Procedure Type	Detailed Steps
First Aid: Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do so.[1][2] Seek medical attention.[1]
First Aid: Skin Contact	Wash the affected area with plenty of soap and water.[1][2] Seek medical attention if irritation persists.[1]
First Aid: Inhalation	Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration.[1][2] Seek medical attention.[1]
First Aid: Ingestion	Do NOT induce vomiting.[1] Rinse the mouth with water and seek medical attention.[1][2]
Spill Cleanup	For small spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[4]
Waste Disposal	Dispose of unused product and contaminated materials in accordance with federal, state, and local environmental control regulations.[5] This often involves using a licensed incinerator.[1] Do not allow the product to enter drains.[2]

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